Spectroscopic Data of 2-(Azetidin-1-yl)ethanol: A Technical Guide

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Compound of Interest

Compound Name:	*2-(Azetidin-1-yl)ethanol*
CAS No.:	*67896-18-8*
Cat. No.:	*B571535*

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Introduction

2-(Azetidin-1-yl)ethanol is a small heterocyclic compound featuring a strained four-membered azetidine ring N-substituted with a hydroxyethyl group. The unique structural characteristics of the azetidine moiety, such as significant ring strain, make it a valuable building block in medicinal chemistry, often used to modulate physicochemical properties like solubility and basicity in drug candidates.[1][2] A thorough understanding of its spectroscopic signature is paramount for researchers in synthesis, process development, and quality control to confirm its identity, purity, and structure.

This technical guide provides a comprehensive overview of the expected spectroscopic data for **2-(Azetidin-1-yl)ethanol**, including Nuclear Magnetic Resonance (^{1}H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS). In the absence of a complete, publicly available experimental dataset for this specific molecule, this guide synthesizes data from structurally analogous compounds and first principles to provide a robust, predictive analysis. Each section details the theoretical underpinnings of the technique, predicted spectral features with detailed justifications, and standardized experimental protocols for data acquisition.

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Molecular Structure and Atom Numbering

For clarity in the following spectroscopic analysis, the atoms of **2-(Azetidin-1-yl)ethanol** are numbered as shown below. This numbering scheme will be used for all spectral assignments.

Caption: Structure of **2-(Azetidin-1-yl)ethanol** with atom numbering.

^{1}H NMR Spectroscopy

Proton Nuclear Magnetic Resonance (^{1}H NMR) spectroscopy is a fundamental technique for elucidating the structure of organic molecules by providing information about the chemical environment, connectivity, and number of hydrogen atoms.

Predicted ^{1}H NMR Spectrum

The predicted ^{1}H NMR spectrum of **2-(Azetidin-1-yl)ethanol** in a solvent like $CDCl_3$ would exhibit distinct signals for each unique proton environment. The electron-withdrawing effect of the nitrogen and oxygen atoms will cause adjacent protons to appear at higher chemical shifts (downfield).[3]

- Hydroxyl Proton (O-H): This proton will likely appear as a broad singlet. Its chemical shift is highly variable and dependent on concentration, temperature, and solvent, typically ranging from 1-5 ppm.[4] Deuterium exchange (adding a drop of D_2O) would cause this signal to disappear, confirming its assignment.

- Methylene Protons α to Oxygen (C6-H_2): These protons are adjacent to the electronegative oxygen atom and are expected to appear as a triplet around 3.6 ppm. The splitting into a triplet is due to coupling with the two neighboring protons on C5.

- Methylene Protons α to Nitrogen (C5-H_2): These protons are adjacent to the nitrogen of the azetidine ring and will be shifted downfield, likely appearing as a triplet around 2.7 ppm. The triplet multiplicity arises from coupling to the C6 protons.

- Azetidine Ring Protons α to Nitrogen (C2-H_2 and C3-H_2): Due to the symmetry of the N-substituent, the two methylene groups on the azetidine ring adjacent to the nitrogen are chemically equivalent. These protons are deshielded by the nitrogen and will likely appear as

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a triplet around 3.3 ppm. This signal integrates to four protons. The triplet pattern is a result of coupling to the C4 protons.[5]

- Azetidine Ring Proton β to Nitrogen (C4-H_2): This methylene group is further from the nitrogen and will therefore be the most upfield signal. It is expected to appear as a quintet (or multiplet) around 2.1 ppm, resulting from coupling to the four neighboring protons on C2 and C3.[5] The typical coupling constant for vicinal protons on sp^3-hybridized carbons is in the range of 6-8 Hz.[6]

Proton Assignment	Predicted δ (ppm)	Predicted Multiplicity	Integration	Predicted Coupling Constant (J, Hz)
OH	1.0 - 5.0	Broad Singlet (br s)	1H	N/A
C6-H_2	~3.6	Triplet (t)	2H	~6.0
C5-H_2	~2.7	Triplet (t)	2H	~6.0
C2-H_2, C3-H_2	~3.3	Triplet (t)	4H	~7.0
C4-H_2	~2.1	Quintet (quin)	2H	~7.0

Experimental Protocol: ^{1}H NMR Spectroscopy

- Sample Preparation: Dissolve 5-25 mg of **2-(Azetidin-1-yl)ethanol** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, D_2O, or DMSO-d_6) in a clean, dry NMR tube.[7] Chloroform-d ($CDCl_3$) is a common choice for small organic molecules.

- Internal Standard: Add a small amount of tetramethylsilane (TMS) as an internal standard for chemical shift referencing (δ = 0.00 ppm). Alternatively, the residual solvent peak can be used for referencing.

- Instrument Setup: Place the NMR tube in the spectrometer. Ensure the instrument is tuned and the magnetic field is shimmed to achieve optimal homogeneity and resolution.

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- Data Acquisition: Acquire the ^{1}H NMR spectrum using a standard single-pulse sequence. Typical parameters for a 400 MHz spectrometer would include:
  - Spectral Width: ~12 ppm
  - Acquisition Time: 2-4 seconds
  - Relaxation Delay: 1-5 seconds
  - Number of Scans: 8-16, to achieve a good signal-to-noise ratio.
- Data Processing: Apply a Fourier transform to the acquired Free Induction Decay (FID). Phase correct the spectrum and perform baseline correction. Integrate the signals and reference the chemical shifts to TMS.

^{13}C NMR Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon framework of a molecule. Each unique carbon atom gives a distinct signal, and its chemical shift is indicative of its electronic environment.

Predicted ^{13}C NMR Spectrum

In a proton-decoupled ^{13}C NMR spectrum, each unique carbon in **2-(Azetidin-1-yl)ethanol** will appear as a singlet. The chemical shifts are predicted based on the effects of the attached heteroatoms.[8]

- Carbon α to Oxygen (C6): This carbon is directly attached to the highly electronegative oxygen atom and will be the most downfield of the sp^3 carbons, expected around 60 ppm.
- Carbon α to Nitrogen (C5): Attached to the nitrogen, this carbon will also be deshielded, with a predicted chemical shift around 58 ppm.
- Azetidine Carbons α to Nitrogen (C2, C3): These equivalent carbons are part of the strained four-membered ring and are attached to the nitrogen. Their chemical shift is predicted to be around 54 ppm.

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- Azetidine Carbon β to Nitrogen (C4): This carbon is the most shielded within the structure, being furthest from the heteroatoms. It is expected to appear furthest upfield, around 18 ppm.

Carbon Assignment	Predicted δ (ppm)
C6	~60
C5	~58
C2, C3	~54
C4	~18

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: A more concentrated sample is typically required for ^{13}C NMR compared to ^{1}H NMR. Dissolve 50-100 mg of **2-(Azetidin-1-yl)ethanol** in 0.6-0.7 mL of deuterated solvent (e.g., $CDCl_3$) in an NMR tube.[7]
- Instrument Setup: Use the same instrument and shimming procedure as for ^{1}H NMR.
- Data Acquisition: Acquire the spectrum using a standard pulse sequence with proton decoupling (e.g., zgpg30). This collapses all C-H coupling, resulting in a single peak for each unique carbon.
  - Spectral Width: ~220 ppm
  - Acquisition Time: 1-2 seconds
  - Relaxation Delay: 2 seconds
  - Number of Scans: A higher number of scans (e.g., 128-1024) is typically needed to achieve an adequate signal-to-noise ratio due to the low natural abundance of ^{13}C.
- Data Processing: Process the data similarly to the ^{1}H NMR spectrum (Fourier transform, phasing, and baseline correction). Reference the spectrum using the solvent peak (e.g., $CDCl_3$ at 77.16 ppm).

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Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which corresponds to molecular vibrations. It is an excellent tool for identifying the presence of specific functional groups.

Predicted IR Spectrum

The IR spectrum of **2-(Azetidin-1-yl)ethanol** will be dominated by absorptions from the alcohol and amine functional groups, as well as the aliphatic C-H bonds.

- O-H Stretch: A strong and broad absorption band is expected in the region of 3200-3600 cm^{-1} due to the stretching vibration of the alcohol's O-H group. The broadness is a result of intermolecular hydrogen bonding.[9]
- C-H Stretch (sp^3): Strong, sharp absorption bands will appear just below 3000 cm^{-1}, typically in the 2850-2960 cm^{-1} range, corresponding to the C-H stretching vibrations of the methylene groups.
- C-O Stretch: A strong C-O stretching band for the primary alcohol is expected to appear in the 1050-1150 cm^{-1} region.
- C-N Stretch: The C-N stretching vibration of the aliphatic tertiary amine will likely result in medium to weak bands in the 1020-1250 cm^{-1} region.[10] This may overlap with the C-O stretch.
- N-H Bending/Stretching: As a tertiary amine, **2-(Azetidin-1-yl)ethanol** has no N-H bonds, and therefore, the characteristic N-H stretching bands seen for primary and secondary amines (3300-3500 cm^{-1}) will be absent.[10][11]

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Vibrational Mode	Predicted Wavenumber (cm^{-1})	Expected Intensity
O-H Stretch	3200 - 3600	Strong, Broad
C-H Stretch (sp^3)	2850 - 2960	Strong, Sharp
C-O Stretch	1050 - 1150	Strong
C-N Stretch	1020 - 1250	Medium to Weak

Experimental Protocol: FT-IR Spectroscopy (ATR)

Attenuated Total Reflectance (ATR) is a common and convenient method for analyzing liquid samples.

- Instrument Setup: Ensure the FT-IR spectrometer is powered on and the ATR accessory is clean.
- Background Scan: Acquire a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum to remove interference from atmospheric CO_2 and water vapor.
- Sample Application: Place a single drop of neat **2-(Azetidin-1-yl)ethanol** directly onto the ATR crystal. Ensure the crystal surface is fully covered.[12]
- Data Acquisition: Acquire the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio. The typical spectral range is 4000-400 cm^{-1}.[13]
- Cleaning: After analysis, thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol) and a soft tissue to prevent cross-contamination.

Mass Spectrometry (MS)

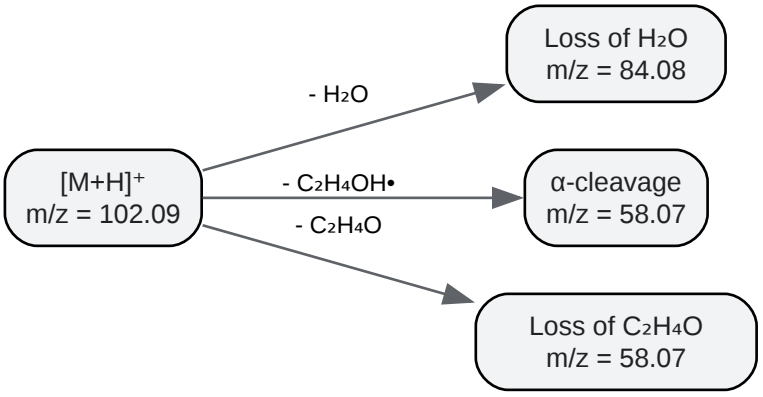
Mass spectrometry is an analytical technique that ionizes molecules and sorts the ions based on their mass-to-charge ratio (m/z). It provides information about the molecular weight and elemental composition of a compound, as well as its structure through fragmentation patterns.

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Predicted Mass Spectrum (Electrospray Ionization - ESI)

Electrospray ionization (ESI) is a soft ionization technique suitable for polar molecules like **2-(Azetidin-1-yl)ethanol**. In positive ion mode, the spectrum will be dominated by the protonated molecule $[M+H]^+$.

- Molecular Weight: The molecular formula is $C_5H_{11}NO$, giving a monoisotopic mass of 101.0841 g/mol .
- Protonated Molecule $[M+H]^+$: The most prominent peak in the full scan spectrum is expected to be the protonated molecule at an m/z of 102.0919. The presence of a single nitrogen atom adheres to the Nitrogen Rule, which states that a molecule with an odd number of nitrogen atoms will have an odd nominal molecular weight.[14]
- Fragmentation: While ESI is a soft technique, some fragmentation can be induced. The most likely fragmentation pathway involves the loss of a water molecule from the protonated ethanol side chain, a common fragmentation for alcohols.[14] Another characteristic fragmentation for amines is α-cleavage, which would involve breaking the C-C bond adjacent to the nitrogen.[15]



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Caption: Predicted major fragmentation pathways for **2-(Azetidin-1-yl)ethanol**.

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Ion	Predicted m/z	Description
$[C_5H_{11}NO + H]^+$	102.09	Protonated Molecule
$[C_5H_{10}N]^+$	84.08	Loss of water (H_2O) from the $[M+H]^+$ ion
$[C_3H_8N]^+$	58.07	α-cleavage, loss of the hydroxyethyl radical
$[C_3H_8N]^+$	58.07	Cleavage with loss of acetaldehyde (C_2H_4O)

Experimental Protocol: ESI-MS

- Sample Preparation: Prepare a dilute solution of the analyte. Dissolve the sample to a concentration of ~1 mg/mL in a suitable solvent (e.g., methanol). Then, perform a serial dilution to a final concentration of approximately 1-10 µg/mL in a solvent mixture compatible with ESI, such as 50:50 acetonitrile:water with 0.1% formic acid.[16][17] Formic acid aids in protonation.
- Instrument Setup: The sample is introduced into the ESI source via direct infusion using a syringe pump or through a liquid chromatography (LC) system.
- Data Acquisition (Positive Ion Mode):
  - Set the mass spectrometer to scan in positive ion mode.
  - Typical ESI source parameters include a capillary voltage of 3-5 kV and a source temperature of 100-150 °C.
  - Acquire a full scan mass spectrum over a range that includes the expected molecular ion (e.g., m/z 50-200).
- Tandem MS (MS/MS): To confirm fragmentation pathways, perform a product ion scan. Isolate the $[M+H]^+$ ion (m/z 102.1) in the first mass analyzer and fragment it by collision-induced dissociation (CID). The second mass analyzer then scans for the resulting fragment ions.

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Conclusion

The spectroscopic characterization of **2-(Azetidin-1-yl)ethanol** is defined by the interplay of its strained azetidine ring and the N-hydroxyethyl substituent. The predicted ^{1}H and ^{13}C NMR spectra provide a detailed map of the proton and carbon environments, with characteristic shifts influenced by the nitrogen and oxygen atoms. IR spectroscopy confirms the presence of the key alcohol functional group and the absence of N-H bonds, characteristic of a tertiary amine. Finally, ESI-mass spectrometry establishes the molecular weight and offers insights into structural connectivity through predictable fragmentation pathways. This guide provides a robust framework for researchers to identify and characterize this important heterocyclic building block, ensuring the integrity and quality of their scientific endeavors.

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